

Personal protective equipment for handling Corr4A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Corr4A

Cat. No.: B1669440

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Essential Safety and Handling Guide for Corr4A

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent, bioactive small molecules like **Corr4A**. This guide provides immediate, essential safety protocols and logistical plans for the operational use and disposal of **Corr4A**, fostering a culture of safety and building trust through comprehensive chemical handling information.

Chemical and Physical Properties

Corr4A is a chemical corrector utilized in cystic fibrosis research.^[1] It is a solid, appearing as a white to off-white or light beige powder.^[1] Key identifiers and properties are summarized below.

Property	Value
Chemical Name	N-(2-(5-Chloro-2-methoxyphenylamino)-4'-methyl-[4,5'-bithiazol-2'-yl)benzamide
CAS Number	421580-53-2[1][2]
Molecular Formula	C ₂₁ H ₁₇ ClN ₄ O ₂ S ₂ [1][2]
Molecular Weight	456.97 g/mol [1]
Physical State	Solid Powder[1]
Solubility	Soluble in DMSO
Storage Class	11 (Combustible Solids)[1]
Water Hazard Class	WGK 3 (Highly hazardous to water)[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **Corr4A**, particularly when engineering controls like fume hoods are not sufficient to eliminate exposure risks.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile gloves are a suitable choice for protection against a wide range of chemicals. ^[3] Always inspect gloves for tears or punctures before use. For tasks with a higher risk of splashes or when handling larger quantities, consider double-gloving. Change gloves immediately if they become contaminated.
Eyes & Face	Safety goggles with side shields or a face shield	Standard safety glasses are not sufficient. Tight-fitting safety goggles that meet EN 166 (EU) or NIOSH (US) standards should be worn. ^[4] A face shield should be used in conjunction with goggles when there is a significant risk of splashes.
Body	Laboratory coat	A buttoned, long-sleeved laboratory coat should be worn to protect skin and personal clothing from contamination. For tasks with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
Respiratory	NIOSH-approved respirator	A respirator is necessary when handling the solid compound outside of a fume hood or if there is a risk of aerosolization. The type of respirator (e.g.,

N95, half-mask with appropriate cartridges) should be selected based on a thorough risk assessment.

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is essential to maintain the integrity of **Corr4A** and the safety of laboratory personnel.

Handling:

- **Engineering Controls:** Whenever possible, handle solid **Corr4A** within a certified chemical fume hood to minimize inhalation exposure.
- **Avoid Dust Formation:** Take care to avoid the generation of dust when weighing or transferring the compound.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling **Corr4A**, even if gloves were worn. Do not eat, drink, or smoke in areas where **Corr4A** is handled or stored.

Storage:

- **Container:** Store **Corr4A** in a tightly sealed, properly labeled container.
- **Location:** Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Disposal Plan

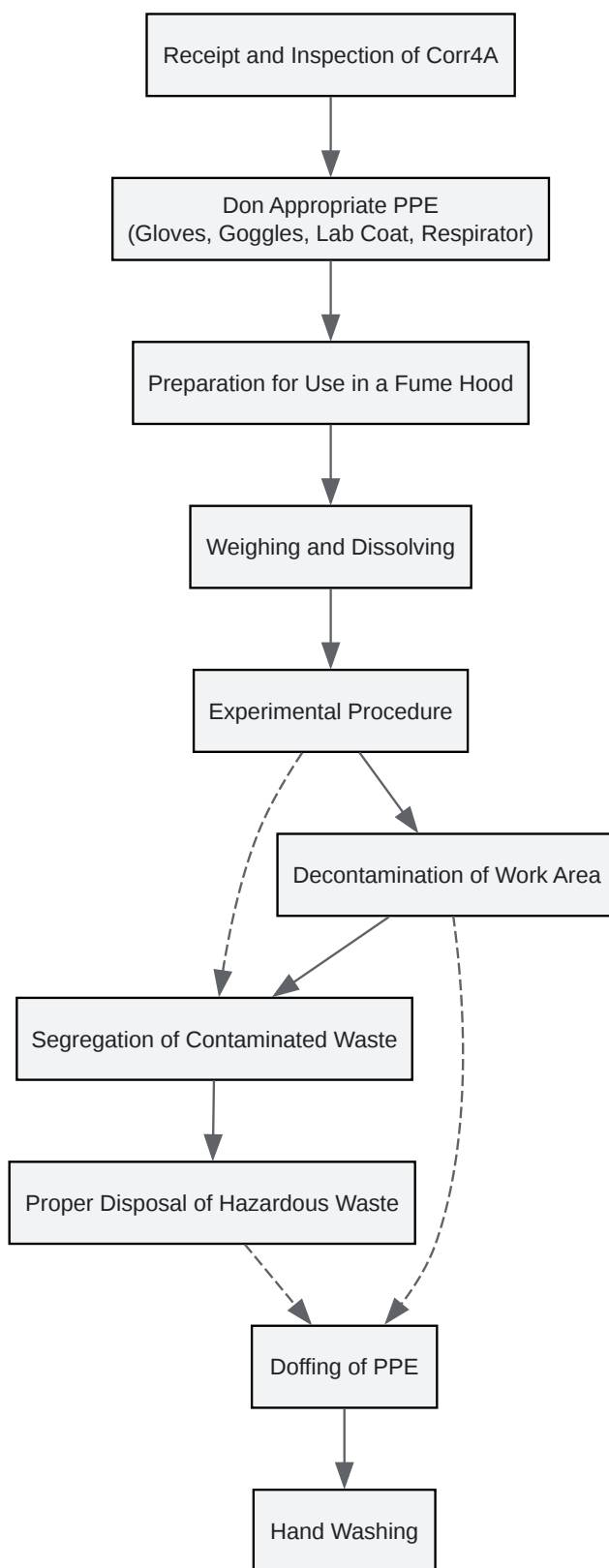
Proper disposal of **Corr4A** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All materials contaminated with **Corr4A**, including unused product, reaction byproducts, and disposable lab supplies (e.g., pipette tips, gloves, filter paper), must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.

- **Waste Segregation:** Do not mix **Corr4A** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- **Final Disposal:** The sealed hazardous waste container must be disposed of through a licensed hazardous waste disposal service in accordance with all local, state, and federal regulations.

Experimental Workflow for Safe Handling of Corr4A

The following diagram outlines the logical steps for safely handling **Corr4A** from receipt to disposal.



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Caption: Workflow for the safe handling of **Corr4A**.** Workflow for the safe handling of **Corr4A**.

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References

- 1. CFTR-F508del Corrector II, Corr-4a [sigmaaldrich.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Chapter 10: Personal Protective Equipment for Biohazards | Environmental Health & Safety | West Virginia University [ehs.wvu.edu]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Corr4A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669440#personal-protective-equipment-for-handling-corr4a]

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